

Cross-Resistance Between Ceftezole and Other Beta-Lactam Antibiotics: A Comparative Guide

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Compound of Interest

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the in vitro activity and cross-resistance patterns of **Ceftezole**, a first-generation cephalosporin, with other beta-lactam antibiotics. The data presented is compiled from various studies to offer a comprehensive overview for researchers in microbiology and drug development.

Comparative In Vitro Activity of Ceftezole and Other Beta-Lactams

The following tables summarize the Minimum Inhibitory Concentration (MIC) values of **Ceftezole** and other beta-lactam antibiotics against common Gram-positive and Gram-negative bacteria. MIC50 and MIC90 values, representing the concentrations required to inhibit the growth of 50% and 90% of isolates, respectively, are presented for comparative analysis.

Table 1: In Vitro Activity Against Gram-Positive Cocci (MIC in µg/mL)

Organism (No. of Isolates)	Antibiotic	MIC50	MIC90	Reference
Staphylococcus aureus	Ceftezole	0.25	0.5	[1]
(Methicillin-Susceptible)	Cefazolin	0.25	0.5	[2][3]
Cephalothin	0.25	0.5	[2]	
Ampicillin	0.5	>128	[4]	
Oxacillin	0.25	0.5	[5]	
Streptococcus pyogenes	Ceftezole	≤0.06	0.12	[1]
Cefazolin	≤0.06	0.12	[2]	
Cephalothin	≤0.06	0.12	[2]	
Penicillin G	≤0.06	0.12	[5]	
Streptococcus pneumoniae	Ceftezole	0.12	0.5	[1]
Cefazolin	0.25	1	[2]	
Cephalothin	0.5	2	[2]	
Penicillin G	≤0.06	0.12	[5]	

Table 2: In Vitro Activity Against Gram-Negative Bacilli (MIC in µg/mL)

Organism (No. of Isolates)	Antibiotic	MIC50	MIC90	Reference
Escherichia coli	Ceftazidime	2	8	[1]
	Cefazolin	2	8	[2][6]
	Cephalothin	4	16	[2]
	Ampicillin	8	>128	[4]
	Cefuroxime	2	16	[7]
	Ceftazidime	0.25	1	[8]
	Imipenem	0.12	0.25	[9]
Klebsiella pneumoniae	Ceftazidime	1	4	[1]
	Cefazolin	1	4	[2][6]
	Cephalothin	2	8	[2]
	Cefuroxime	2	16	[7]
	Ceftazidime	0.25	1	[8]
	Imipenem	0.12	0.25	[9]
Proteus mirabilis	Ceftazidime	1	8	[1]
	Cefazolin	2	16	[2]
	Cephalothin	4	32	[2]
	Ampicillin	2	16	[4]

Experimental Protocols

The quantitative data presented in this guide were primarily obtained through standardized antimicrobial susceptibility testing methods, namely broth microdilution and agar dilution, as recommended by the Clinical and Laboratory Standards Institute (CLSI).[10]

Broth Microdilution Method

This method is used to determine the Minimum Inhibitory Concentration (MIC) of an antimicrobial agent.[\[11\]](#)[\[12\]](#)

- **Preparation of Antimicrobial Solutions:** Stock solutions of each antibiotic are prepared according to the manufacturer's instructions. A series of twofold dilutions are then made in cation-adjusted Mueller-Hinton Broth (CAMHB) to achieve the desired final concentrations in the microdilution trays.
- **Inoculum Preparation:** Bacterial isolates are cultured on an appropriate agar medium for 18-24 hours. Several colonies are then suspended in a sterile saline solution to match the turbidity of a 0.5 McFarland standard, which corresponds to approximately $1-2 \times 10^8$ CFU/mL. This suspension is further diluted in CAMHB to a final inoculum density of approximately 5×10^5 CFU/mL in each well of the microtiter plate.
- **Inoculation and Incubation:** Each well of a 96-well microtiter plate, containing 100 μ L of the diluted antimicrobial agent, is inoculated with 100 μ L of the standardized bacterial suspension. The plates are incubated at 35°C for 16-20 hours in ambient air.
- **MIC Determination:** The MIC is recorded as the lowest concentration of the antimicrobial agent that completely inhibits visible growth of the organism.[\[13\]](#)

Agar Dilution Method

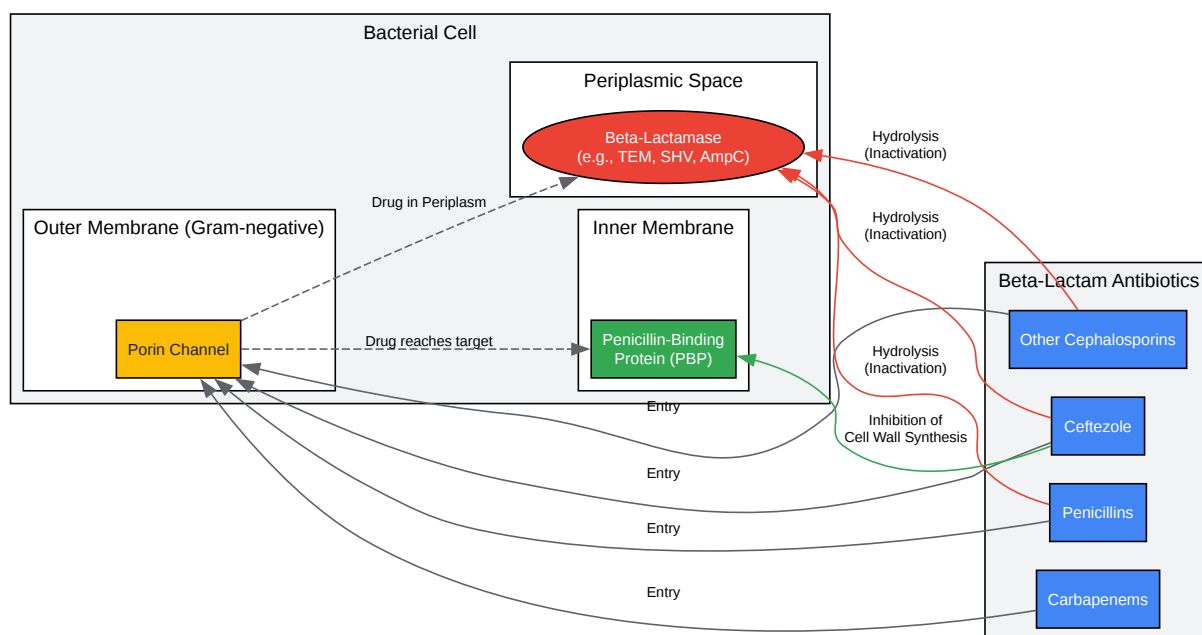
The agar dilution method is considered a reference method for MIC determination and is particularly useful for testing a large number of isolates.[\[14\]](#)[\[15\]](#)

- **Preparation of Antibiotic-Containing Agar Plates:** A series of agar plates are prepared, each containing a specific concentration of the antimicrobial agent. The antibiotic is added to molten Mueller-Hinton Agar (MHA) at 45-50°C, mixed thoroughly, and poured into sterile petri dishes.
- **Inoculum Preparation:** The bacterial inoculum is prepared as described for the broth microdilution method.

- Inoculation: A standardized volume of the bacterial suspension (typically 1-2 μ L) is inoculated onto the surface of each agar plate using a multipoint inoculator. This allows for the simultaneous testing of multiple isolates.
- Incubation: The inoculated plates are allowed to dry at room temperature before being inverted and incubated at 35°C for 16-20 hours.
- MIC Determination: The MIC is the lowest concentration of the antimicrobial agent that prevents the growth of more than one colony or a faint haze.[\[16\]](#)[\[17\]](#)

Mechanisms of Cross-Resistance

Cross-resistance between **Ceftezole** and other beta-lactam antibiotics is primarily mediated by the production of beta-lactamase enzymes. These enzymes hydrolyze the amide bond in the beta-lactam ring, rendering the antibiotic inactive.[\[18\]](#)[\[19\]](#) Other mechanisms include alterations in penicillin-binding proteins (PBPs), the target of beta-lactam antibiotics, and reduced drug permeability due to changes in outer membrane porins.[\[20\]](#)[\[21\]](#)



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Caption: Mechanisms of beta-lactam resistance in Gram-negative bacteria.

The primary mechanism of cross-resistance involves beta-lactamase enzymes, which can inactivate a broad spectrum of beta-lactam antibiotics. The specific type of beta-lactamase produced by a bacterial strain determines the extent of cross-resistance. For instance, Extended-Spectrum Beta-Lactamases (ESBLs) can hydrolyze penicillins and cephalosporins of all generations.[9][22]

Caption: Experimental workflow for determining Minimum Inhibitory Concentration (MIC).

This standardized workflow ensures the reliability and reproducibility of antimicrobial susceptibility testing results, allowing for meaningful comparisons of the in vitro activity of different antibiotics.

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References

- 1. Ceftezole, a new cephalosporin C derivative I. In vitro and in vivo antimicrobial activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Cephalothin and Cefazolin: Antimicrobial Activity, Susceptibility, Administration and Dosage, Clinical Uses etc._Chemicalbook [chemicalbook.com]
- 3. Inoculum Effect with Cefazolin among Clinical Isolates of Methicillin-Susceptible Staphylococcus aureus: Frequency and Possible Cause of Cefazolin Treatment Failure - PMC [pmc.ncbi.nlm.nih.gov]
- 4. dovepress.com [dovepress.com]
- 5. In vitro activity of cefazolin against recent clinical bacterial isolates - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Definitive Cefazolin Therapy for Stabilized Adults with Community-Onset Escherichia coli, Klebsiella Species, and Proteus mirabilis Bacteremia: MIC Matters [mdpi.com]
- 7. Emergence of cross-resistance to beta-lactam antibiotics in fecal Escherichia coli and Klebsiella strains from neonates treated with ampicillin or cefuroxime - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Comparative in vitro activity of the new oral cephalosporin cefixime - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Antibiotic resistance and extended spectrum beta-lactamases: Types, epidemiology and treatment - PMC [pmc.ncbi.nlm.nih.gov]
- 10. M07 | Methods for Dilution Antimicrobial Susceptibility Tests for Bacteria That Grow Aerobically [clsi.org]
- 11. Agar and broth dilution methods to determine the minimal inhibitory concentration (MIC) of antimicrobial substances | Springer Nature Experiments [experiments.springernature.com]

- 12. protocols.io [protocols.io]
- 13. goldbio.com [goldbio.com]
- 14. In vitro antimicrobial susceptibility testing methods: agar dilution to 3D tissue-engineered models - PMC [pmc.ncbi.nlm.nih.gov]
- 15. Agar dilution - Wikipedia [en.wikipedia.org]
- 16. youtube.com [youtube.com]
- 17. Modified agar dilution method for rapid antibiotic susceptibility testing of anaerobic bacteria - PMC [pmc.ncbi.nlm.nih.gov]
- 18. An overview of the antimicrobial resistance mechanisms of bacteria - PMC [pmc.ncbi.nlm.nih.gov]
- 19. Mechanisms of resistance to cephalosporin antibiotics - PubMed [pubmed.ncbi.nlm.nih.gov]
- 20. infectionsinsurgery.org [infectionsinsurgery.org]
- 21. Cephalosporins - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 22. IDSA 2024 Guidance on the Treatment of Antimicrobial Resistant Gram-Negative Infections [idsociety.org]
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